

An In-depth Technical Guide to 5-Bromonicotinaldehyde

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Compound of Interest

Compound Name: 5-Bromonicotinaldehyde

Cat. No.: B054270

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **5-Bromonicotinaldehyde**, a key building block in synthetic organic chemistry and drug discovery. This document outlines its fundamental chemical identifiers, physical properties, and provides a survey of its applications and synthetic methodologies.

Chemical Identity

5-Bromonicotinaldehyde is a substituted pyridine derivative. Its unique structure, featuring a bromine atom and an aldehyde group on the pyridine ring, makes it a versatile reagent in the synthesis of more complex heterocyclic compounds.

Table 1: Synonyms and Identifiers

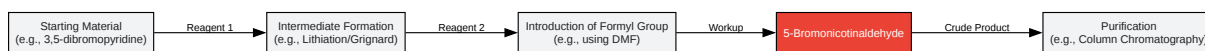
Identifier Type	Value
CAS Number	113118-81-3[1][2][3][4]
IUPAC Name	5-bromopyridine-3-carbaldehyde
Synonyms	5-Bromopyridine-3-carboxaldehyde[1], 3-Bromopyridine-5-carboxaldehyde[1], 3-Bromo-5-formylpyridine[1][5], 5-Bromo-3-pyridinecarboxaldehyde[2][3][6][7][8]
Molecular Formula	C ₆ H ₄ BrNO[2][3][4]
Molecular Weight	186.01 g/mol [3][4]
InChI Key	NGUVGKAEOFPLDT-UHFFFAOYSA-N[2]
MDL Number	MFCD03265758[1]

Table 2: Physical and Chemical Properties

Property	Value
Appearance	White to off-white crystalline powder or solid[2][5]
Purity	Typically >96-98%[2][5]
Melting Point	96.0 to 100.0 °C

Logical Relationship: Synthesis of 5-Bromonicotinaldehyde

The synthesis of **5-Bromonicotinaldehyde** can be approached through various synthetic routes. A common strategy involves the oxidation of the corresponding alcohol, 5-bromo-3-(hydroxymethyl)pyridine, or the reduction of a corresponding ester or nitrile. The logical workflow for a generalized synthesis is depicted below.

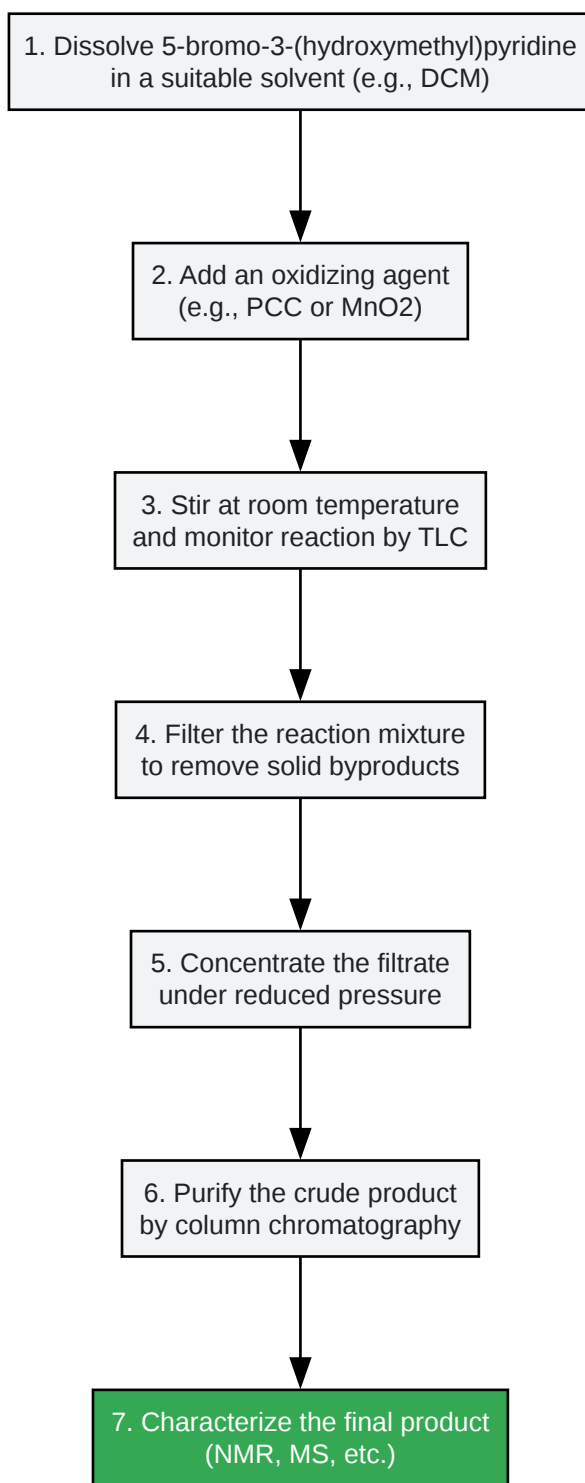


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Caption: Generalized synthetic workflow for **5-Bromonicotinaldehyde**.

Experimental Workflow: A Representative Synthetic Protocol

A common laboratory-scale synthesis of **5-Bromonicotinaldehyde** involves the oxidation of 5-bromo-3-(hydroxymethyl)pyridine. The following diagram illustrates a typical experimental workflow for this conversion.



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Caption: Experimental workflow for the oxidation of 5-bromo-3-(hydroxymethyl)pyridine.

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